

Solubility and stability of Antibacterial agent 227 in different solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Antibacterial agent 227

Cat. No.: B7738863

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Technical Guide: Physicochemical Properties of Antibacterial Agent 227

Introduction

Antibacterial agent 227, also identified as Compound 29, is an inhibitor of seryl-tRNA synthetase (SerRS). It has demonstrated efficacy in suppressing the growth of both planktonic and biofilm-cultured *Staphylococcus aureus*. This technical guide aims to provide a comprehensive overview of the available data regarding the solubility and stability of this compound, which is crucial for its handling, formulation, and development as a potential therapeutic agent.

Compound Information

Property	Value
Compound Name	Antibacterial agent 227 (Compd 29)
Mechanism of Action	Seryl-tRNA synthetase (SerRS) inhibitor
CAS Number	301304-67-6
Molecular Formula	C ₁₂ H ₁₃ N ₅ O ₃
Molecular Weight	275.26 g/mol

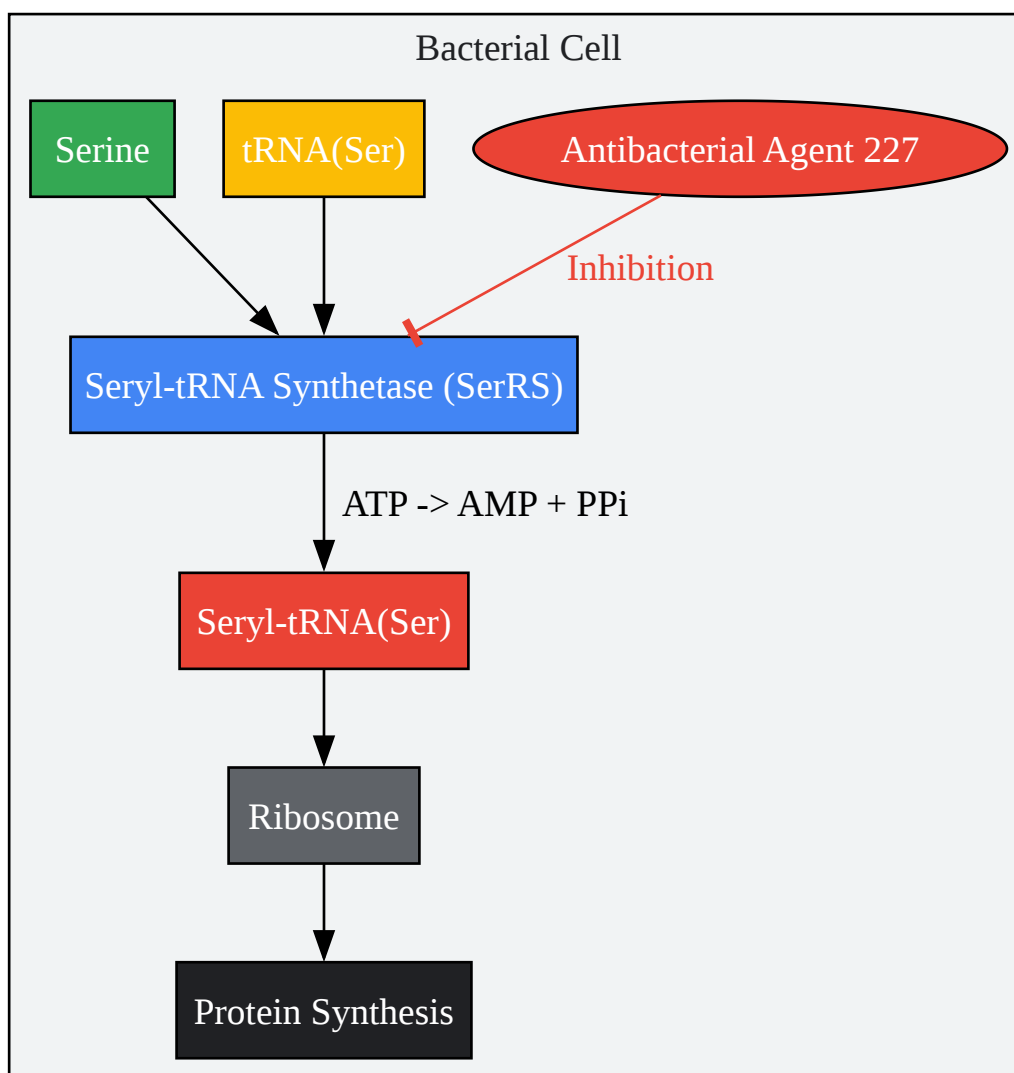
Solubility Profile

Detailed quantitative solubility data for **Antibacterial agent 227** in various solvents is not extensively available in the public domain. However, information from chemical suppliers suggests its suitability for in vivo studies, for which common formulation solvents are used. The following table summarizes the available qualitative information and provides guidance on solvent selection for experimental purposes.

Solvent	Solubility Data	Recommended Usage
DMSO (Dimethyl Sulfoxide)	Soluble. Often used for creating stock solutions.	Primary solvent for initial dissolution and preparation of concentrated stock solutions.
PEG300 (Polyethylene glycol 300)	Used as a co-solvent in in vivo formulations.	Can be used in combination with DMSO and other excipients to improve aqueous solubility and formulation stability.
Tween 80 (Polysorbate 80)	Employed as a surfactant and emulsifier in formulations.	Recommended for inclusion in aqueous formulations to enhance solubility and prevent precipitation.
Saline	Likely has low direct solubility.	Used as the final diluent for in vivo administration after the compound is first dissolved in organic co-solvents.
Ethanol	No specific data available.	May be a suitable solvent, but empirical determination of solubility is required.
Water	No specific data available, but expected to be poorly soluble based on formulation suggestions.	Direct dissolution in aqueous buffers is likely to be limited. Solubilizing agents are recommended.

Experimental Workflow for Solubility Determination:

The following workflow is a standard protocol for determining the solubility of a compound like **Antibacterial agent 227**.



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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com